

Primary Findings: SAE 1006 / AISI 1006 Steel

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Compound of Interest

Compound Name: ST-1006

Cat. No.: B15140489

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The designation "1006" in the context of materials science refers to a specific grade of low-carbon steel. This material is characterized by its chemical composition and mechanical properties, which make it suitable for various industrial applications.

Chemical Composition of SAE 1006 Steel

The chemical composition of SAE 1006 steel is tightly controlled to ensure its desired properties. The typical elemental ranges are summarized in the table below.

Element	Percentage (%)
Carbon (C)	≤ 0.08
Manganese (Mn)	0.25 - 0.40
Phosphorus (P)	≤ 0.040
Sulfur (S)	≤ 0.050
Iron (Fe)	Balance

This data is compiled from multiple sources specifying the chemical makeup of SAE 1006 steel. [\[1\]](#)

Mechanical and Physical Properties of SAE 1006 Steel

The low carbon content of SAE 1006 steel results in a material that is highly ductile, formable, and weldable.[\[2\]](#)[\[3\]](#) Its mechanical and physical properties are detailed in the following tables.

Mechanical Properties

Property	Value
Tensile Strength	330 MPa
Yield Strength	285 MPa
Elongation at Break (in 50 mm)	20%
Reduction of Area	45%
Hardness, Brinell	95
Hardness, Knoop	113
Hardness, Rockwell B	55
Hardness, Vickers	97
Machinability	55%

Mechanical properties of AISI 1006 cold drawn carbon steel.[4]

Physical Properties

Property	Value
Density	7.872 g/cm ³

Physical properties of AISI 1006 carbon steel.[4]

Other Mentions of "1006" in Scientific Literature

While the predominant identification for "**ST-1006**" is steel, the search results included other instances of "1006" in different scientific contexts. It is important to note that none of these refer to a specific, standalone chemical compound designated as "**ST-1006**."

- Genetics: The identifier "su1006" appears in the context of genetic research in the nematode *Caenorhabditis elegans*. Specifically, it is part of the designation for a mutant allele, rol-6(su1006), used in creating the TJ356 strain.[5]

- Clinical Trials: The number "1006" has been used as an abstract or identifier number in clinical trial presentations. For instance, an extended follow-up of a study on "golcadomide plus rituximab" in patients with relapsed or refractory follicular lymphoma was designated as Abstract #1006.[6]
- Academic Courses: The number "1006" is also used to designate academic course codes, such as BIOL1006 for a course on "Life and Evolution".[7]

Conclusion

Based on a comprehensive search, there is no publicly available information on a chemical compound with the specific identifier "**ST-1006**" that would be relevant to researchers, scientists, and drug development professionals in the manner requested. The overwhelming majority of references point to SAE 1006 steel. Therefore, the creation of an in-depth technical guide on the chemical structure, properties, signaling pathways, and experimental protocols for a chemical entity named "**ST-1006**" is not possible with the currently available information.

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